

Unveiling TAM558 Intermediate-1: A Key Component in a Novel Anti-Cancer Therapeutic

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Compound of Interest

Compound Name: TAM558 intermediate-1

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This technical guide provides an in-depth overview of **TAM558 intermediate-1**, a critical building block in the synthesis of the potent anti-cancer agent TAM558. This payload is integral to the antibody-drug conjugate (ADC) OMTX705, a promising therapeutic targeting fibroblast activation protein (FAP) in the tumor microenvironment. This document is intended for researchers, scientists, and drug development professionals engaged in the field of oncology and medicinal chemistry.

Introduction to TAM558 and its Significance

TAM558 is the cytotoxic payload component of the ADC OMTX705.^{[1][2][3]} OMTX705 is engineered to selectively target FAP, a protein highly expressed on cancer-associated fibroblasts (CAFs), which are crucial for tumor growth and progression.^{[1][2][3]} The ADC delivery system ensures that the potent TAM558 payload is released preferentially at the tumor site, minimizing systemic toxicity. **TAM558 intermediate-1** is a key precursor in the multi-step synthesis of this complex payload molecule. While the precise chemical structure of **TAM558 intermediate-1** is not publicly disclosed, its role is pivotal in the construction of the final TAM558 molecule.

The Synthesis of TAM558: A Multi-Step Process

The synthesis of TAM558 is a complex process involving the assembly of a cytotoxic core, a linker, and a reactive moiety for antibody conjugation. **TAM558 intermediate-1** is an early-

stage component in this synthetic pathway. The overall process, as inferred from available patent literature, involves the coupling of a modified cytolysin, TAM470, with a sophisticated linker system.

Key Synthetic Intermediates in the TAM558 Pathway:

While the exact structure of **TAM558 intermediate-1** is proprietary, several intermediates in the synthesis of TAM558 have been identified.

Intermediate Name	Role in Synthesis
TAM558 intermediate-1	Precursor in the formation of the TAM558 payload. ^[1]
TAM558 intermediate-2	An intermediate in the synthesis of TAM558.
TAM558 intermediate-4	An intermediate in the synthesis of TAM558.
TAM558 intermediate-5	An intermediate in the synthesis of TAM558.

Physicochemical Properties of the Final Product: TAM558

Understanding the properties of the final payload is crucial for its application in ADCs.

Property	Value
Molecular Formula	C ₇₉ H ₁₂₂ N ₁₄ O ₁₉ S
Molecular Weight	1603.96 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO

Experimental Protocols: General Synthesis of a TAM558-Related Compound

The detailed protocol for the synthesis of **TAM558 intermediate-1** is not publicly available. However, patent literature describes a general procedure for the synthesis of a related cytolyisin-linker conjugate, TAM471, which provides insight into the probable chemical reactions involved.

Synthesis of a Representative Cytolyisin-Linker Conjugate (TAM471):

This process involves the coupling of the cytolyisin TAM470 with the linker TAM466.

Materials:

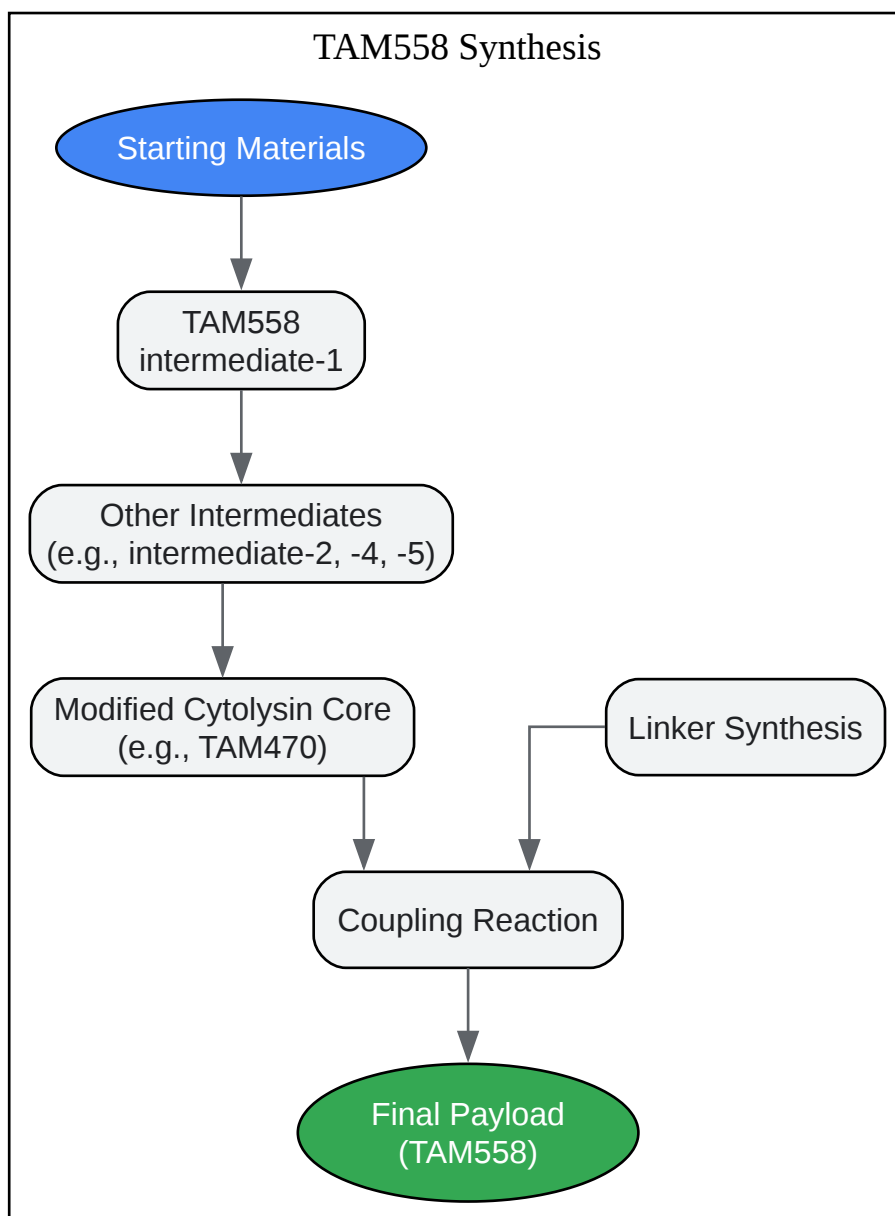
- TAM470 (Tubulysin/Cytolyisin)
- TAM466 (Linker)
- Anhydrous Dimethylformamide (DMF)
- 1-Hydroxybenzotriazole (HOBt)
- N,N-Diisopropylethylamine (DIPEA)

Procedure:

- TAM470 and TAM466 are dissolved in anhydrous DMF under dry conditions.
- The resulting solution is treated with HOBt and DIPEA.
- The reaction is stirred at room temperature for 18 hours.
- The completion of the reaction is monitored by Thin Layer Chromatography (TLC).
- The reaction mixture is concentrated.
- The resulting oil is purified using column chromatography with a methanol:DCM gradient.

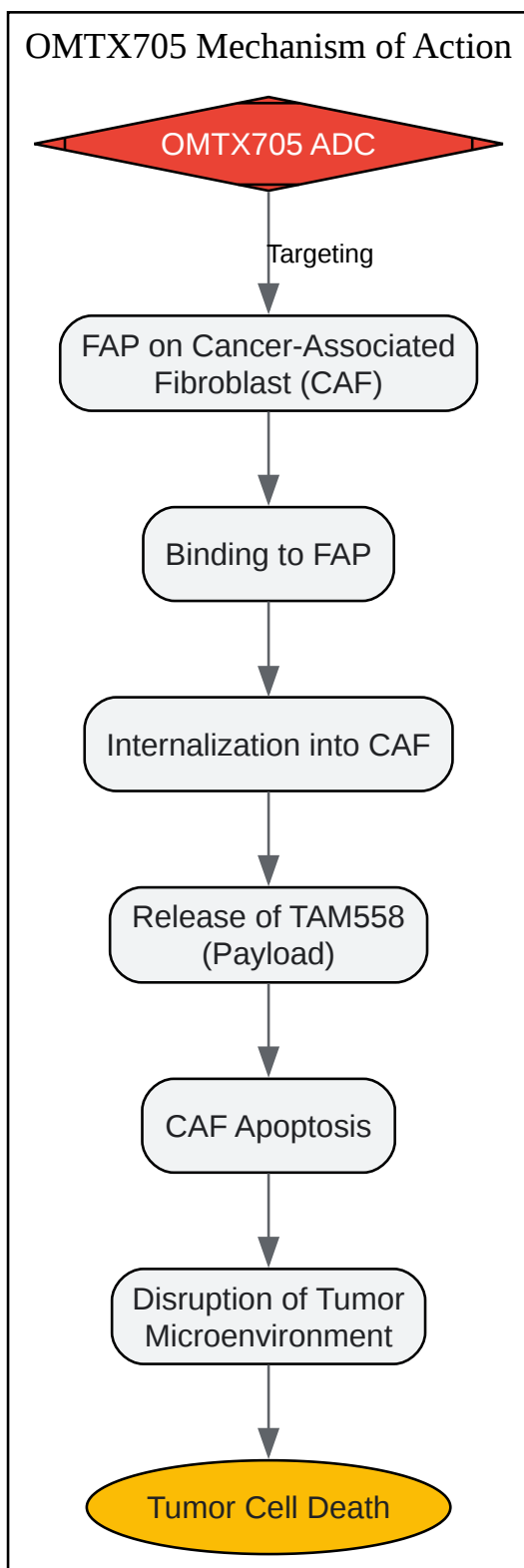
Visualizing the Pathway and Mechanism

To better understand the context of **TAM558 intermediate-1**, the following diagrams illustrate the synthesis workflow and the mechanism of action of the final ADC, OMTX705.



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A simplified workflow for the synthesis of the TAM558 payload.



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The mechanism of action for the FAP-targeting ADC, OMTX705.

Conclusion

TAM558 intermediate-1 is a foundational element in the synthesis of a cutting-edge anti-cancer therapeutic. While specific details regarding its structure and synthesis are proprietary, its integral role in the formation of the TAM558 payload highlights the complexity and ingenuity of modern ADC development. Further research into the OMTX705 ADC and its components will be critical in realizing its full therapeutic potential in treating a range of solid tumors.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. TAM558 | Drug-Linker Conjugates for ADC | 1802499-21-3 | Invivochem [invivochem.com]
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